

Technical Guide: Synthesis and Properties of 2-(Hydroxymethyl)-4-propylphenol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Hydroxymethyl)-4-propylphenol

CAS No.: 29922-45-0

Cat. No.: B2857558

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Executive Summary

2-(Hydroxymethyl)-4-propylphenol (CAS: N/A for specific isomer, generic alkyl-resol class; Synonym: 5-propyl-2-hydroxybenzyl alcohol) is a mono-functionalized resol intermediate. It is synthesized primarily through the base-catalyzed hydroxymethylation of 4-propylphenol.

Unlike simple phenol alcohols, the presence of the para-propyl chain imparts unique solubility characteristics (lipophilicity) and steric constraints, making this molecule highly valuable in:

- **Surface Coatings:** As a curing agent in oleoresinous varnishes due to enhanced oil solubility.
- **Lignin Chemistry:** As a model compound for studying and diphenylmethane linkages in biomass degradation.
- **Pharmaceuticals:** As a precursor for specific salicylaldehyde derivatives and antioxidants.

Chemical Identity & Significance[1]

Property	Detail
IUPAC Name	2-(Hydroxymethyl)-4-propylphenol
Common Synonyms	5-propylsalicyl alcohol; 4-propyl-2-methylolphenol
Molecular Formula	
Molecular Weight	166.22 g/mol
Key Functional Groups	Phenolic -OH (pKa ~10), Benzylic -OH, Propyl chain
Primary Reactivity	Condensation (ortho-position), Oxidation, Etherification

Structural Significance

The molecule features a 1,2,4-substitution pattern. The propyl group at the C4 position blocks the para site, forcing electrophilic substitution (such as further condensation with formaldehyde) to occur exclusively at the remaining ortho (C6) position. This "blocking" effect is crucial for controlling polymerization, preventing the formation of highly cross-linked, insoluble networks at early stages, and allowing the formation of linear or branched soluble prepolymers.

Synthesis Protocols

The synthesis follows the Lederer-Manasse reaction, an electrophilic aromatic substitution of a phenoxide ion with formaldehyde.

Mechanism of Action[3]

- **Deprotonation:** Sodium hydroxide deprotonates the phenol to form a phenoxide anion, activating the ring.
- **Electrophilic Attack:** The electron-rich ortho carbon attacks the carbonyl carbon of formaldehyde.
- **Proton Transfer:** Re-aromatization and protonation of the alkoxide intermediate yield the hydroxymethyl phenol.

Experimental Protocol: Base-Catalyzed Hydroxymethylation

Objective: Selective synthesis of the mono-hydroxymethyl derivative while minimizing the formation of 2,6-bis(hydroxymethyl)-4-propylphenol.

Reagents:

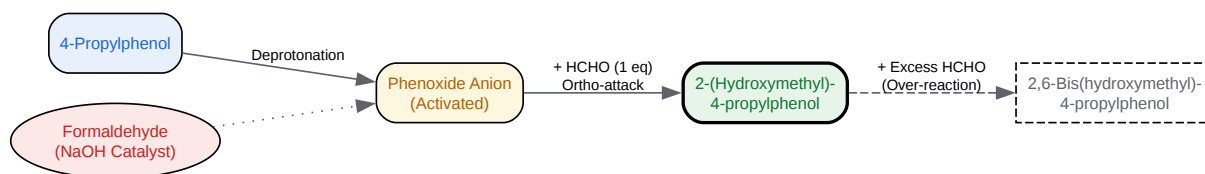
- 4-Propylphenol (1.0 eq)
- Formaldehyde (37% aq.[1] solution, 1.1 eq)
- Sodium Hydroxide (NaOH, 20% aq. solution, 0.1 - 0.2 eq)
- Solvent: Water or 1:1 Water/Ethanol (if solubility is an issue)
- Quenching Acid: Dilute Acetic Acid or HCl

Step-by-Step Methodology:

- Preparation: In a 3-neck round-bottom flask equipped with a reflux condenser and temperature probe, dissolve 4-propylphenol in the NaOH solution. The solution should turn light yellow (phenoxide formation).
- Addition: Cool the mixture to 15–20°C. Add the formaldehyde solution dropwise over 30 minutes. Note: Low temperature favors mono-substitution.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 24–48 hours. Monitor via TLC (Silica gel, Hexane:EtOAc 7:3). The starting material () will disappear, and the product () will appear.
- Workup:
 - Cool the reaction mixture to 4°C.

- Neutralize carefully with dilute acetic acid to pH 6–7. The product typically separates as a viscous oil or precipitates as a solid.
- Extract with Ethyl Acetate (mL).
- Wash combined organics with brine, dry over anhydrous , and concentrate in vacuo.
- Purification: If the product is an oil, purify via flash column chromatography (Gradient: 0% 30% EtOAc in Hexane). If solid, recrystallize from benzene/petroleum ether.

Visualization: Synthesis Pathway[2][3]



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Caption: Reaction pathway for the base-catalyzed hydroxymethylation of 4-propylphenol. Control of stoichiometry prevents bis-substitution.

Physicochemical Properties & Characterization

Predicted Spectral Data

Verification of the structure relies on identifying the benzylic methylene group and the specific aromatic substitution pattern.

Technique	Diagnostic Signal	Interpretation
1H NMR (CDCl3)	4.75 ppm (s, 2H)	Benzylic -CH2-OH: Key indicator of hydroxymethylation.
6.8 - 7.1 ppm (m, 3H)	Aromatic Protons: Pattern characteristic of 1,2,4-substitution (d, dd, d).	
0.9 (t), 1.6 (m), 2.5 (t)	Propyl Chain: Unaffected by the reaction.	
IR Spectroscopy	3200–3400 (broad)	-OH Stretch: Indicates both phenolic and aliphatic hydroxyls.
1000–1050	C-O Stretch: Primary alcohol ().	

Stability and Reactivity Profile

- **Thermal Stability:** Moderate. Upon heating >120°C, the molecule undergoes self-condensation (etherification) to form dibenzyl ethers, releasing water. Further heating leads to methylene bridges (resin curing).
- **Oxidation:** The benzylic alcohol can be selectively oxidized to 5-propylsalicylaldehyde using activated or Swern oxidation conditions.
- **Solubility:** Soluble in alcohols, esters, and chlorinated solvents. Partially soluble in hot water; insoluble in cold water (unlike phenol alcohols lacking the propyl chain).

Applications in R&D

Lignin Model Compounds

Researchers use this molecule to synthesize

(phenylcoumaran) type dimers. By reacting **2-(hydroxymethyl)-4-propylphenol** with other phenols under acidic conditions, scientists can mimic the polymerization processes that occur during lignin biosynthesis or the degradation pathways during pulping.

High-Performance Resin Systems

In the development of "oil-soluble" phenolic resins, the propyl group acts as a compatibilizer.

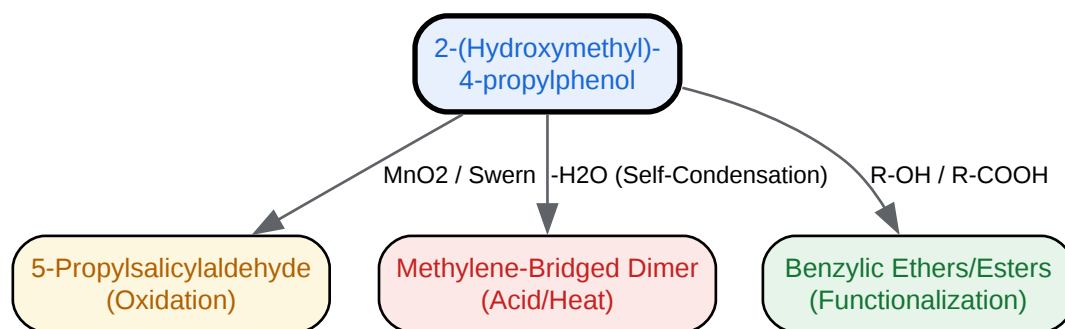
- Mechanism: The aliphatic chain reduces the polarity of the resin, allowing it to blend with drying oils (e.g., tung oil, linseed oil) for varnish production.
- Workflow: The hydroxymethyl derivative is reacted with rosin or drying oils in a "cooking" process to produce durable, water-resistant coatings.

Biological & Pharmaceutical Intermediates

Derivatives of 4-propylphenol exhibit antioxidant and antimicrobial properties. The hydroxymethyl group serves as a "handle" for further functionalization:

- Prodrug Design: Esterification of the benzylic alcohol can create hydrolyzable linkers for drug delivery.
- Antioxidants: The steric hindrance provided by the propyl group, combined with the benzylic functionality, contributes to radical scavenging activity.

Visualization: Reactivity Network



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Caption: Divergent synthesis pathways from **2-(Hydroxymethyl)-4-propylphenol**, illustrating its versatility as a chemical building block.

References

- USDA Forest Products Laboratory. (1996). Reaction of Formaldehyde with Phenols: A Computational Chemistry Study. USDA. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 12580, 4-Propylphenol. PubChem. [\[Link\]](#)
- ResearchGate. (2009).^[2] Phenol reaction with formaldehyde to produce a phenol alcohol. ResearchGate. [\[Link\]](#)^[2]

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